

5-Bromo-2-Methoxycinnamic Acid melting point

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Compound of Interest

Compound Name: 5-Bromo-2-Methoxycinnamic Acid

CAS No.: 40803-53-0

Cat. No.: B1268998

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An In-depth Technical Guide to the Melting Point of **5-Bromo-2-Methoxycinnamic Acid**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive analysis of the melting point of **5-Bromo-2-methoxycinnamic acid**, a critical physicochemical parameter for compound identification, purity assessment, and quality control in research and development. Beyond presenting the established melting point value, this document delves into the underlying principles governing phase transitions, the factors that influence melting behavior, and a detailed, field-proven protocol for its accurate determination. By integrating theoretical knowledge with practical application, this guide serves as an essential resource for scientists working with this and similar crystalline organic compounds.

Compound Identification and Physicochemical Properties

5-Bromo-2-methoxycinnamic acid is a substituted cinnamic acid derivative used as a versatile building block and intermediate in the synthesis of more complex molecules.[1]

Accurate characterization begins with its fundamental identifiers and properties.

Table 1: Compound Identification and Key Properties

Parameter	Value	Source(s)
IUPAC Name	(E)-3-(5-bromo-2-methoxyphenyl)prop-2-enoic acid	
CAS Number	40803-53-0	[1][2]
Molecular Formula	C ₁₀ H ₉ BrO ₃	[1][2]
Molecular Weight	257.08 g/mol	[1][2]
Physical Form	Powder	[2]
Melting Point	224-227 °C	[2]
Boiling Point	382 °C (Predicted)	[2]
Density	1.555 g/cm ³ (Predicted)	[2]

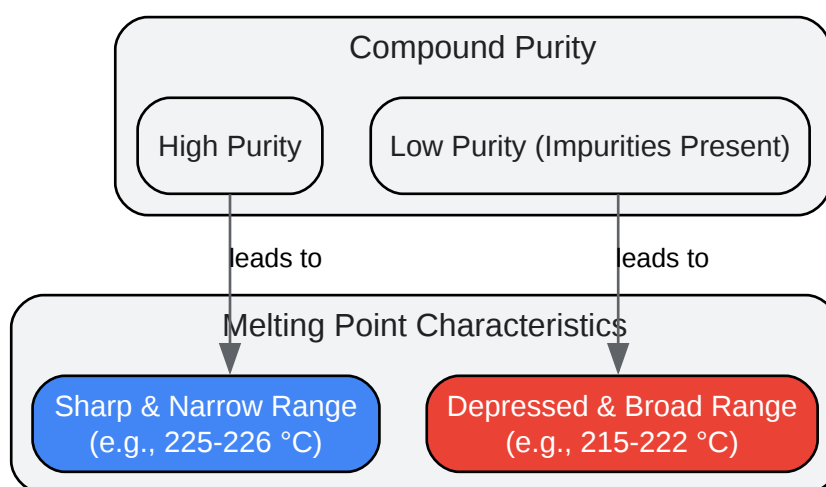
The Scientific Basis of Melting Point

The melting point is the temperature at which a substance transitions from a solid to a liquid state. For a pure crystalline solid, this is a sharp, well-defined temperature where the solid and liquid phases exist in equilibrium.[3] The energy supplied during melting, known as the heat of fusion, is used to overcome the intermolecular forces holding the molecules in a fixed crystal lattice, rather than increasing the substance's temperature.

The melting point is intrinsically linked to the compound's molecular structure and the strength of its intermolecular forces.[4][5] Key influencing factors include:

- **Intermolecular Forces:** Stronger forces, such as hydrogen bonding and dipole-dipole interactions, require more energy to overcome, resulting in a higher melting point.[3][6][7][8] As a carboxylic acid, **5-Bromo-2-methoxycinnamic acid** can form strong hydrogen-bonded dimers, contributing significantly to its relatively high melting point.

- **Molecular Size and Shape:** Larger molecules generally have higher melting points due to increased van der Waals forces.^{[4][6]} Molecular symmetry also plays a crucial role; symmetrical molecules can pack more efficiently and tightly into a crystal lattice, strengthening intermolecular interactions and raising the melting point.^{[6][8]}
- **Presence of Impurities:** This is the most critical factor in a practical laboratory setting. Impurities disrupt the uniform crystal lattice, weakening the intermolecular forces.^[7] This leads to two observable effects: a depression of the melting point and a broadening of the melting point range.^{[6][7]} A pure compound typically exhibits a sharp melting range of 1-2 °C, whereas an impure sample will melt over a wider and lower temperature range.^[7]



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Caption: Relationship between compound purity and melting point characteristics.

Experimental Protocol: Capillary Melting Point Determination

The capillary method is the standard and most common technique for determining the melting point of a solid organic compound.^{[5][9]} The following protocol is a self-validating system designed for accuracy and reproducibility.

Apparatus and Materials

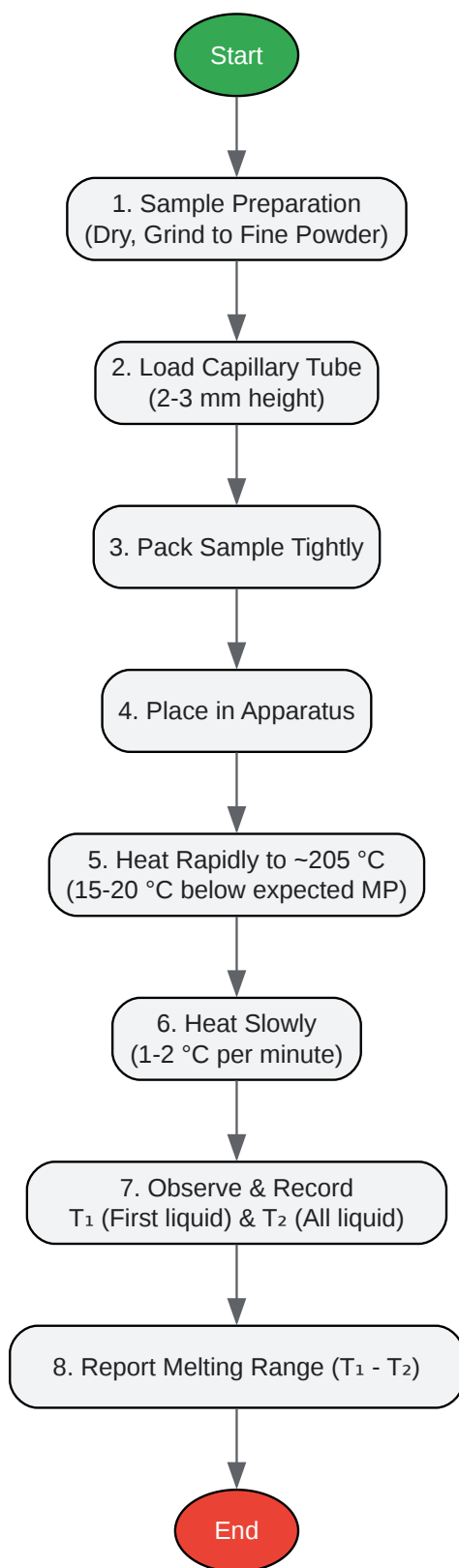
- Melting point apparatus (digital or oil bath-based)

- Capillary tubes (one end sealed)
- Sample of **5-Bromo-2-methoxycinnamic acid**
- Mortar and pestle
- Spatula
- Long glass tube (for packing)
- Thermometer (calibrated)

Step-by-Step Methodology

- Sample Preparation:
 - Drying: Ensure the sample is completely dry. Solvents like water can act as impurities and depress the melting point.[\[10\]](#) If necessary, dry the sample in a desiccator or vacuum oven.
 - Grinding: The sample must be a fine, homogeneous powder to ensure efficient and uniform heat transfer.[\[9\]](#) Use a clean mortar and pestle to gently grind any coarse crystals.
 - Loading the Capillary Tube: Invert a capillary tube and press the open end into the powdered sample. A small amount of solid will enter the tube.[\[10\]](#)[\[11\]](#)
 - Packing the Sample: Turn the tube sealed-end-down and tap it gently on a hard surface to move the solid to the bottom. To achieve tight packing, drop the capillary tube through a long glass tube (approx. 1 meter) onto the benchtop several times.[\[9\]](#)[\[10\]](#) The final packed sample height should be 2-3 mm. A larger sample size will result in an artificially broad melting range.[\[10\]](#)[\[11\]](#)
- Melting Point Measurement:
 - Apparatus Setup: Place the packed capillary tube into the heating block or bath of the melting point apparatus.[\[10\]](#) Ensure the tube is positioned correctly next to the thermometer or temperature sensor.

- Rapid Preliminary Measurement (Optional but Recommended): To save time, perform a quick determination by heating the sample at a fast rate (e.g., 10-20 °C per minute).^{[9][11]} This will provide an approximate melting temperature. Allow the apparatus to cool significantly before the next step.
- Accurate Measurement: Using a fresh, new sample, set the apparatus to heat rapidly to a temperature about 15-20 °C below the approximate melting point found in the preliminary run.^{[10][11]}
- Controlled Heating: Once this temperature is reached, reduce the heating rate to 1-2 °C per minute.^{[10][11]} A slow heating rate is crucial for allowing the sample and the thermometer to be in thermal equilibrium, ensuring an accurate reading.
- Observation and Recording: Observe the sample closely through the magnifying eyepiece. Record two temperatures:
 - T₁ (Onset of Melting): The temperature at which the first drop of liquid appears in the solid.^[11]
 - T₂ (Complete Melting): The temperature at which the last solid crystal disappears, and the sample is a clear, transparent liquid.^[11]
- Reporting: The melting point is reported as the range from T₁ to T₂. For **5-Bromo-2-methoxycinnamic acid**, a pure sample should melt within the literature range of 224-227 °C.^[2]
- Post-Measurement:
 - Allow the apparatus to cool before removing the capillary tube.
 - Dispose of the used capillary tube properly. Never reuse a capillary tube, as decomposition of the sample may have occurred.



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Caption: Experimental workflow for capillary melting point determination.

Synthesis Context and Purity Considerations

The purity of **5-Bromo-2-methoxycinnamic acid** is directly related to its synthesis and purification methods. Cinnamic acids are commonly synthesized via reactions such as the Perkin reaction, Knoevenagel-Doebner condensation, or Claisen condensation.^[12] These reactions may involve starting materials like 5-bromo-2-methoxybenzaldehyde and malonic acid. Incomplete reactions or side-products, such as unreacted starting materials or isomeric byproducts, can introduce impurities.

For example, the synthesis of a related precursor, 2-bromo-5-methoxybenzoic acid, involves the bromination of m-methoxybenzoic acid.^[13] Residual reagents or incorrectly positioned bromo-isomers from this step could persist through the synthesis of the final cinnamic acid product.

Therefore, if an experimentally determined melting point is found to be significantly lower and broader than the 224-227 °C range, it is a strong indicator of sample impurity. In such cases, purification via recrystallization is necessary to remove contaminants and obtain a product suitable for further use. A sharp melting point within the expected range after purification serves as a validation of the compound's increased purity.

Conclusion

The melting point of **5-Bromo-2-methoxycinnamic acid** is a fundamental property reported as 224-227 °C.^[2] This value is not merely a physical constant but a sensitive indicator of sample purity. Accurate determination requires a meticulous experimental technique, primarily the capillary method, with careful attention to sample preparation and heating rate. For researchers in drug development and chemical synthesis, a proper understanding and execution of melting point determination are indispensable for verifying the identity and ensuring the quality of their materials, forming the bedrock of reliable and reproducible scientific outcomes.

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